

Application Notes and Protocols for the Characterization of 4-Butyl-2-thiophenecarboxaldehyde

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Compound of Interest

Compound Name: 4-Butyl-2-thiophenecarboxaldehyde

CAS No.: 163461-01-6

Cat. No.: B12696121

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For Researchers, Scientists, and Drug Development Professionals

Authored by: A Senior Application Scientist

Introduction

4-Butyl-2-thiophenecarboxaldehyde, a substituted thiophene derivative, is a valuable building block in organic synthesis, particularly in the development of novel pharmaceutical compounds and materials. Its unique structural features, comprising a thiophene ring, an aldehyde functional group, and a butyl side chain, contribute to its versatile reactivity and potential biological activity. Accurate and comprehensive characterization of this compound is paramount for ensuring purity, confirming identity, and enabling its effective use in research and development.

This document provides a detailed guide to the analytical techniques for the comprehensive characterization of **4-Butyl-2-thiophenecarboxaldehyde**. The protocols and insights

presented herein are grounded in established analytical principles and are designed to be adaptable to various laboratory settings.

Physicochemical Properties

A thorough understanding of the physicochemical properties of **4-Butyl-2-thiophenecarboxaldehyde** is fundamental for the development of robust analytical methods.

Property	Value	Source
IUPAC Name	4-butylthiophene-2-carbaldehyde	PubChem[1]
Molecular Formula	C ₉ H ₁₂ OS	PubChem[1]
Molecular Weight	168.26 g/mol	PubChem[1]
Appearance	Colorless oil (predicted)	
Solubility	Soluble in organic solvents such as methanol, acetonitrile, and dichloromethane.	General chemical knowledge

Chromatographic Techniques for Purity and Quantification

Chromatographic methods are indispensable for assessing the purity of **4-Butyl-2-thiophenecarboxaldehyde** and for its quantification in various matrices.

High-Performance Liquid Chromatography (HPLC)

Reverse-phase HPLC (RP-HPLC) is a powerful technique for the separation and quantification of moderately polar organic compounds like **4-Butyl-2-thiophenecarboxaldehyde**. The method separates analytes based on their partitioning between a nonpolar stationary phase and a polar mobile phase.

Principle of Separation: The butyl group imparts significant nonpolar character to the molecule, leading to strong retention on a C18 column. The aldehyde and thiophene moieties add a degree of polarity. By modulating the composition of the mobile phase (typically a mixture of

water and an organic solvent like acetonitrile or methanol), the retention time of the analyte can be precisely controlled.

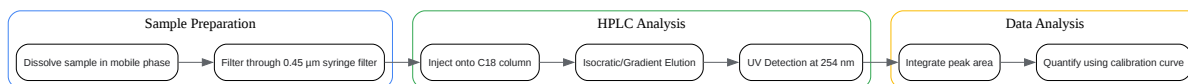
Experimental Protocol: RP-HPLC-UV

- **Instrumentation:** A standard HPLC system equipped with a UV-Vis detector is suitable.
- **Column:** A C18 column (e.g., 4.6 x 150 mm, 5 µm particle size) is a good starting point.
- **Mobile Phase:** A mixture of acetonitrile and water is recommended. The addition of a small amount of acid (e.g., 0.1% formic acid) can improve peak shape.
- **Elution:** Isocratic elution can be employed for simple purity assessments, while a gradient elution may be necessary for separating impurities with different polarities.
- **Flow Rate:** A typical flow rate is 1.0 mL/min.
- **Detection:** The thiophene chromophore allows for sensitive detection by UV absorbance, typically around 254 nm.
- **Sample Preparation:** Dissolve a precisely weighed amount of the sample in the mobile phase to a final concentration of approximately 1 mg/mL. Filter the solution through a 0.45 µm syringe filter before injection.

Data Presentation: Exemplary HPLC Parameters

Parameter	Recommended Condition
Column	C18, 5 µm, 4.6 x 150 mm
Mobile Phase	Acetonitrile:Water (60:40 v/v) with 0.1% Formic Acid
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temp.	30 °C
UV Detection	254 nm

Method Development Workflow



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Caption: HPLC method development workflow.

Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a highly sensitive and specific technique for the analysis of volatile and thermally stable compounds. **4-Butyl-2-thiophenecarboxaldehyde** is well-suited for GC analysis.

Principle of Separation and Detection: The sample is vaporized and separated based on its boiling point and interaction with the stationary phase of the GC column. The separated components then enter the mass spectrometer, where they are ionized and fragmented. The resulting mass spectrum provides a unique fingerprint for identification.

Experimental Protocol: GC-MS

- **Instrumentation:** A gas chromatograph coupled to a mass spectrometer.
- **Column:** A non-polar or moderately polar capillary column (e.g., DB-5ms, 30 m x 0.25 mm x 0.25 µm) is recommended.
- **Carrier Gas:** Helium at a constant flow rate (e.g., 1 mL/min).
- **Injector:** Split/splitless injector, with an injection volume of 1 µL.
- **Temperature Program:** An initial oven temperature of 100 °C, held for 2 minutes, followed by a ramp of 10 °C/min to 250 °C, held for 5 minutes.
- **Mass Spectrometer:** Electron ionization (EI) at 70 eV.

- Scan Range: m/z 40-400.
- Sample Preparation: Prepare a dilute solution of the sample (e.g., 100 $\mu\text{g/mL}$) in a volatile organic solvent such as dichloromethane or ethyl acetate.

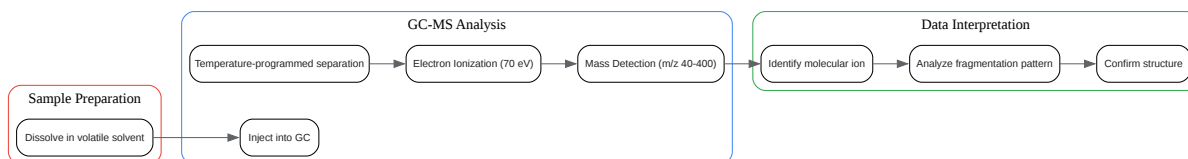
Predicted Mass Fragmentation Pattern

The mass spectrum of **4-Butyl-2-thiophenecarboxaldehyde** is expected to show a molecular ion peak (M^+) at m/z 168. Key fragmentation pathways for aldehydes include the loss of a hydrogen atom ($M-1$) and the loss of the formyl group ($M-29$).^[2] Alpha-cleavage of the butyl group is also a likely fragmentation pathway.

Data Presentation: Predicted Key Mass Fragments

m/z	Proposed Fragment
168	$[M]^+$ (Molecular Ion)
167	$[M-H]^+$
139	$[M-CHO]^+$
111	$[M-C_4H_9]^+$

GC-MS Analysis Workflow



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Caption: GC-MS analysis workflow.

Spectroscopic Techniques for Structural Elucidation

Spectroscopic methods provide detailed information about the molecular structure of **4-Butyl-2-thiophenecarboxaldehyde**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for the unambiguous structural elucidation of organic molecules. Both ^1H and ^{13}C NMR are essential for the characterization of **4-Butyl-2-thiophenecarboxaldehyde**.

^1H NMR Spectroscopy:

- Aldehyde Proton: A highly deshielded singlet or a narrow triplet is expected in the region of δ 9-10 ppm.^[3]
- Thiophene Protons: Two doublets are anticipated in the aromatic region (δ 7-8 ppm), corresponding to the two protons on the thiophene ring.
- Butyl Protons: A series of multiplets corresponding to the CH_2 , CH_2 , CH_2 , and CH_3 groups of the butyl chain will be observed in the upfield region (δ 0.9-2.8 ppm).

^{13}C NMR Spectroscopy:

- Carbonyl Carbon: A characteristic peak for the aldehyde carbonyl carbon is expected in the downfield region (δ 180-200 ppm).
- Thiophene Carbons: Four distinct signals corresponding to the carbons of the thiophene ring.
- Butyl Carbons: Four signals for the carbons of the butyl side chain.

Experimental Protocol: NMR

- Solvent: Deuterated chloroform (CDCl_3) is a suitable solvent.

- Concentration: Prepare a solution of approximately 10-20 mg of the sample in 0.5-0.7 mL of the deuterated solvent.
- Instrumentation: A 400 MHz or higher field NMR spectrometer.
- Internal Standard: Tetramethylsilane (TMS) is typically used as the internal standard (δ 0.00 ppm).

Data Presentation: Expected NMR Chemical Shifts

Proton Assignment	Expected ^1H Chemical Shift (δ , ppm)	Carbon Assignment	Expected ^{13}C Chemical Shift (δ , ppm)
Aldehyde-H	9.8 - 10.0	C=O	182 - 185
Thiophene-H	7.2 - 7.8	Thiophene-C	125 - 150
-CH ₂ - (alpha to ring)	2.6 - 2.8	-CH ₂ - (alpha to ring)	30 - 35
-CH ₂ -	1.6 - 1.8	-CH ₂ -	30 - 35
-CH ₂ -	1.3 - 1.5	-CH ₂ -	22 - 25
-CH ₃	0.9 - 1.0	-CH ₃	13 - 15

Note: The specific chemical shifts and coupling constants would need to be determined experimentally.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and simple method for identifying the functional groups present in a molecule.

Expected Absorptions:

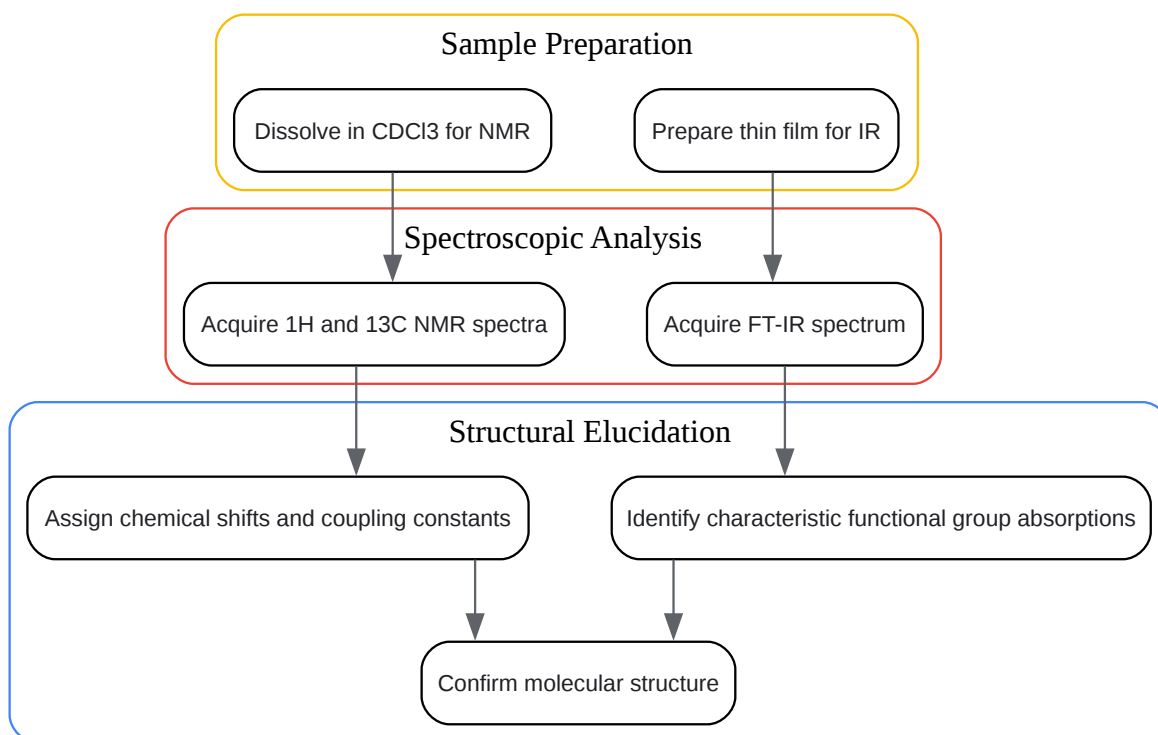
- C=O Stretch: A strong, sharp absorption band in the region of 1670-1700 cm^{-1} is characteristic of an aromatic aldehyde.[3]

- C-H Stretch (Aldehyde): Two weak to medium bands are expected around 2720 cm^{-1} and 2820 cm^{-1} .^[3]
- C-H Stretch (Aliphatic): Absorptions in the range of $2850\text{--}3000\text{ cm}^{-1}$ corresponding to the C-H bonds of the butyl group.
- C=C Stretch (Thiophene): Bands in the $1400\text{--}1600\text{ cm}^{-1}$ region.

Experimental Protocol: FT-IR

- Sample Preparation: The sample, if an oil, can be analyzed as a thin film between two salt plates (e.g., NaCl or KBr).
- Instrumentation: A Fourier-Transform Infrared (FT-IR) spectrometer.
- Data Acquisition: Record the spectrum typically from 4000 to 400 cm^{-1} .

Spectroscopic Analysis Workflow



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Caption: Spectroscopic analysis workflow.

Conclusion

The analytical techniques outlined in this document provide a comprehensive framework for the characterization of **4-Butyl-2-thiophenecarboxaldehyde**. The combination of chromatographic and spectroscopic methods allows for the unambiguous confirmation of its identity, the assessment of its purity, and its accurate quantification. The provided protocols serve as a robust starting point for researchers and drug development professionals, and can be further optimized to meet specific analytical challenges.

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Sources

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